

Application Notes and Protocols for Bromo-Organic Compounds in Catalysis

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Compound of Interest

Compound Name: *C14H12Br3NO*

Cat. No.: *B12637639*

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A General Overview in the Context of **C14H12Br3NO**

Introduction

A comprehensive search for the specific compound with the molecular formula **C14H12Br3NO** as a catalyst in organic reactions did not yield any specific results. The scientific literature readily available does not contain information on the synthesis or catalytic application of this particular molecule. Therefore, this document provides a broader overview of the roles that bromo-organic compounds, in general, play in organic synthesis and catalysis, which may serve as a foundational context for researchers, scientists, and drug development professionals interested in the potential applications of novel brominated compounds.

Bromo-organic compounds are a versatile class of molecules utilized in a wide array of organic transformations.^{[1][2][3]} Their utility stems from the unique properties of the carbon-bromine bond, which can be readily cleaved to generate reactive intermediates. While molecular bromine is a powerful reagent, its hazardous nature has prompted the development of safer, solid bromine carriers and catalytic systems.^{[1][2][4]}

General Applications of Bromo-Organic Compounds in Organic Synthesis

Bromo-organic compounds are instrumental in numerous types of organic reactions. Their applications extend beyond simple bromination to include:

- **Oxidation Reactions:** Certain bromo-organic compounds can act as mild oxidizing agents.

- Cyclization and Ring-Opening Reactions: The presence of a bromine atom can facilitate intramolecular reactions leading to the formation of cyclic structures or the opening of strained rings.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Substitution and Rearrangement Reactions: The bromide ion is an excellent leaving group, making bromo-organic compounds valuable substrates for nucleophilic substitution reactions and molecular rearrangements.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Catalysis: While often used as reagents, some bromo-organic compounds or systems that generate reactive bromine species can act catalytically in certain transformations.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Modern Catalytic Systems Involving Bromine

Recent advancements in catalysis have focused on developing more sustainable and efficient methods for organic synthesis. In the context of bromine chemistry, this has led to the exploration of systems like magnetically recoverable nanocatalysts.[\[5\]](#) These systems often involve immobilizing a bromine source on magnetic nanoparticles, which allows for easy separation of the catalyst from the reaction mixture using an external magnet, thereby simplifying the work-up procedure and enabling catalyst recycling.[\[5\]](#)

Experimental Workflow for Catalyst Screening

For a novel compound like **C₁₄H₁₂Br₃NO**, a general workflow to screen for its potential catalytic activity would be required. The following diagram illustrates a logical progression for such an investigation.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Use of Bromine and Bromo-Organic Compounds in Organic Synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. Use of Bromine and Bromo-Organic Compounds in Organic Synthesis. | Semantic Scholar [semanticscholar.org]
- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
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